

# An In-depth Technical Guide to the Safe Handling of (R)-3-Aminotetrahydrofuran

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## Compound of Interest

Compound Name: (R)-3-Aminotetrahydrofuran

Cat. No.: B1278766

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**(R)-3-Aminotetrahydrofuran** is a vital intermediate in pharmaceutical synthesis, valued for its role in the development of novel therapeutics.<sup>[1][2]</sup> This guide provides a comprehensive overview of the critical safety precautions, handling protocols, and emergency procedures required for its safe use in a laboratory setting.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **(R)-3-Aminotetrahydrofuran** is fundamental to its safe handling. This data, summarized in the table below, has been compiled from various safety data sheets and chemical databases.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO
Molecular Weight	87.12 g/mol
CAS Number	111769-26-7
Appearance	Pale yellow liquid
Density	1.012 g/mL at 25 °C
Boiling Point	125.6 ± 33.0 °C
Flash Point	48.9 °C (120.0 °F)
Refractive Index	n <sub>20</sub> /D 1.458
Solubility	No data available
Vapor Pressure	No data available

## Hazard Identification and Classification

**(R)-3-Aminotetrahydrofuran** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications, which call for stringent safety measures during handling and storage.

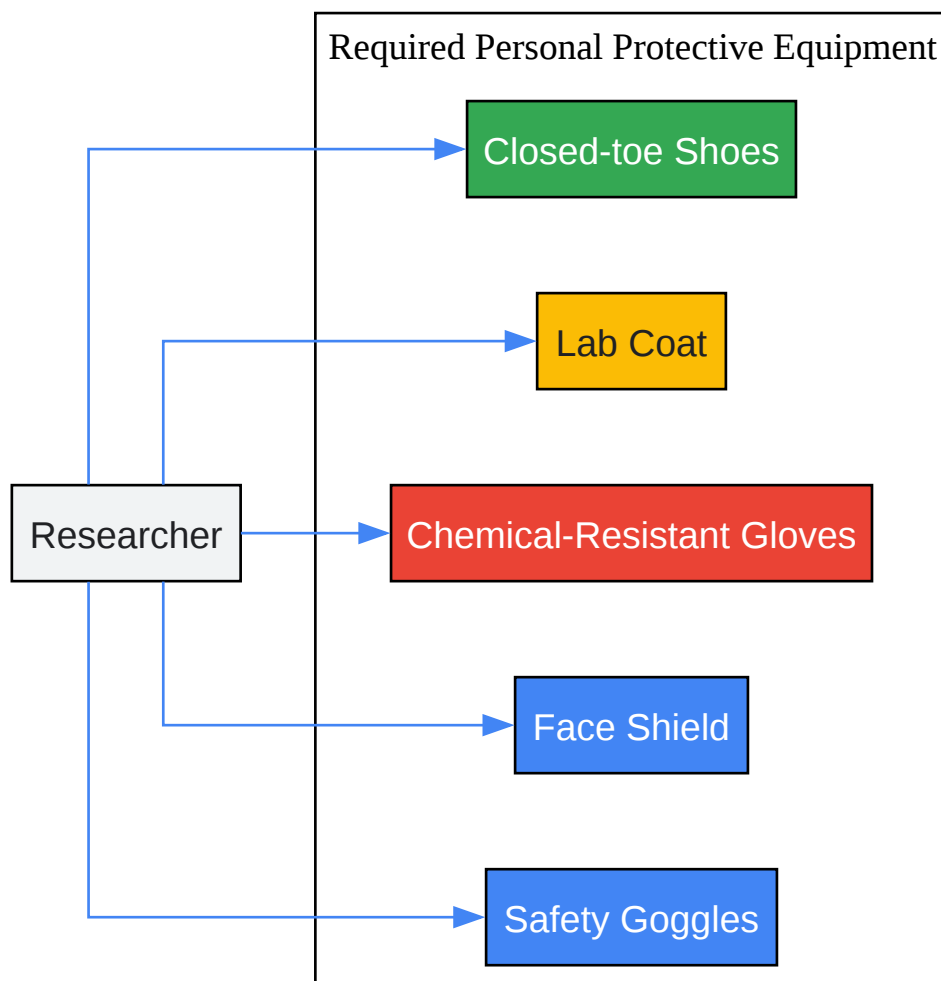
Hazard Class	GHS Classification
Flammable Liquids	Category 3 (H226: Flammable liquid and vapor)
Acute Toxicity, Oral	Category 4 (H302: Harmful if swallowed)
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)
Serious Eye Damage/Eye Irritation	Category 1 (H318: Causes serious eye damage)
Specific target organ toxicity — single exposure	Category 3 (H335: May cause respiratory irritation)

## Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is paramount to ensure the safety of laboratory personnel and the integrity of the research.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **(R)-3-Aminotetrahydrofuran**.



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Caption: Required PPE for handling **(R)-3-Aminotetrahydrofuran**.

## Engineering Controls

Engineering controls are the first line of defense in minimizing exposure to hazardous chemicals.

- Fume Hood: Always handle **(R)-3-Aminotetrahydrofuran** inside a properly functioning chemical fume hood to minimize inhalation of vapors.[3]
- Ventilation: Ensure the laboratory is well-ventilated.[4]
- Eyewash Stations and Safety Showers: These must be readily accessible and regularly tested.[5]

## Handling Procedures

Follow these procedures to ensure safe handling:

- Consult the SDS: Before use, thoroughly read and understand the Safety Data Sheet (SDS). [3]
- Avoid Inhalation and Contact: Take all necessary precautions to avoid inhaling vapors and direct contact with skin and eyes.[5]
- Grounding: When transferring from bulk containers, ensure containers are properly grounded to prevent static discharge.
- Adding to Other Chemicals: When mixing, slowly add **(R)-3-Aminotetrahydrofuran** to other reagents to control any exothermic reactions. Never add water to this chemical.[6][7]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[7]

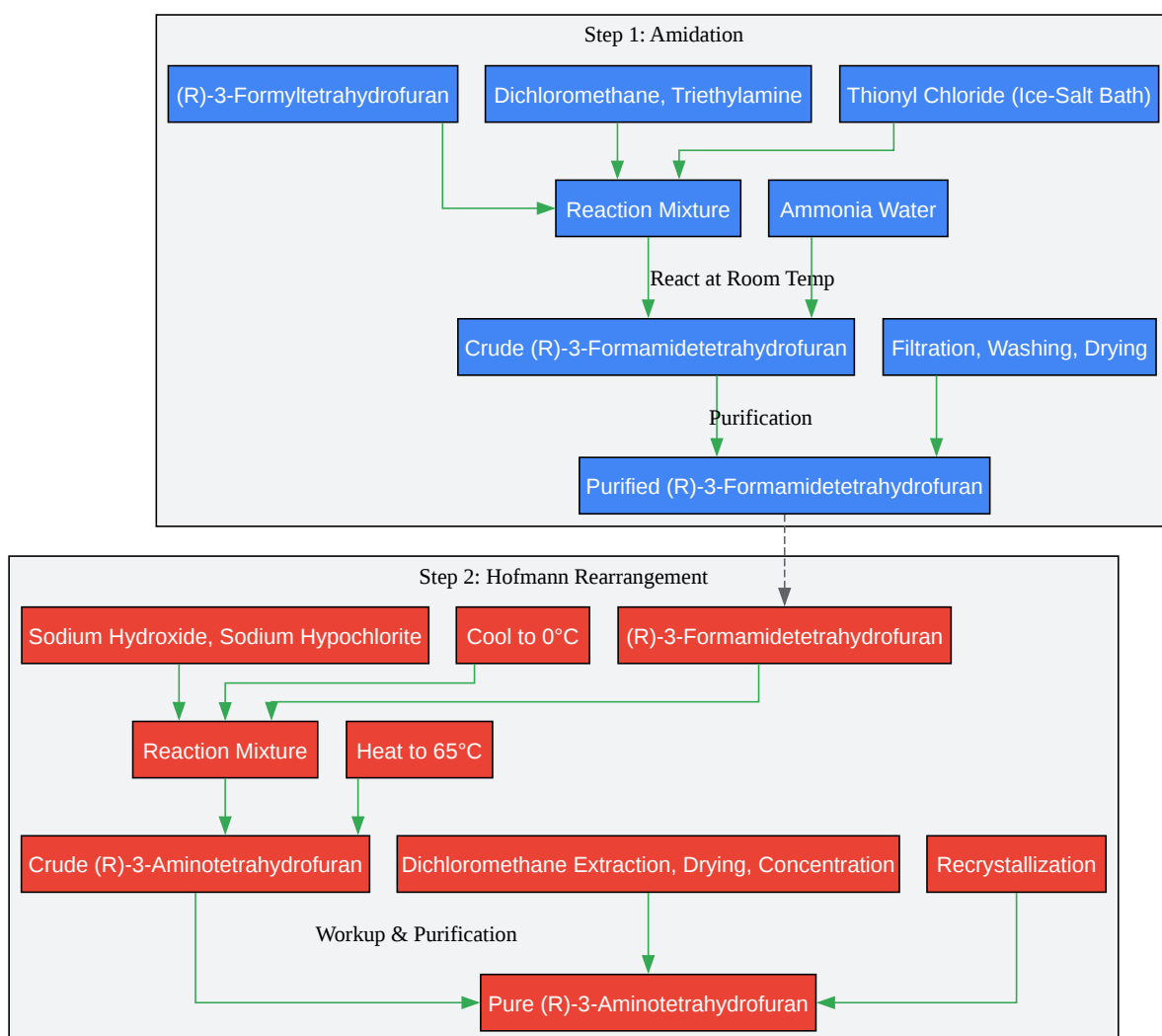
## Storage

Proper storage is crucial to prevent accidents and maintain the chemical's stability.

- Container: Keep the container tightly closed and store in a cool, dry, and well-ventilated area. [4]
- Incompatible Materials: Store away from strong oxidizing agents, acids, and other incompatible materials.
- Location: Store below eye level and in a designated corrosive materials cabinet.[7][8]

## Experimental Protocol: Synthesis of (R)-3-Aminotetrahydrofuran

The following is a two-step synthesis protocol adapted from patent CN105218490B.<sup>[1]</sup> This procedure should only be carried out by trained professionals in a controlled laboratory environment.



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Caption: Workflow for the synthesis of **(R)-3-Aminotetrahydrofuran**.

## Step 1: Synthesis of (R)-3-Formamidetetrahydrofuran

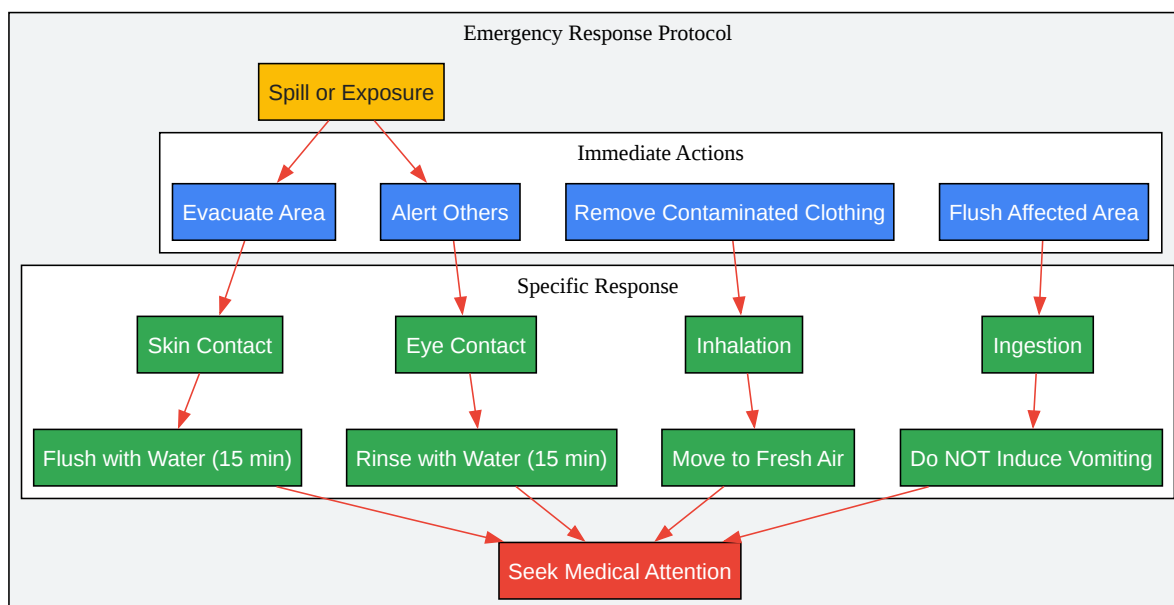
- Dissolve (R)-3-formyltetrahydrofuran in dichloromethane in a reaction vessel.
- Add triethylamine to the solution.
- Cool the mixture in an ice-salt bath and slowly add thionyl chloride while stirring.
- After the addition is complete, continue to stir for the specified time.
- Remove the solvent under reduced pressure.
- Add ammonia water to the residue and allow the reaction to proceed at room temperature.
- Filter the resulting solid, wash with water, and dry to obtain (R)-3-formamidetetrahydrofuran.  
[\[1\]](#)

## Step 2: Synthesis of (R)-3-Aminotetrahydrofuran

- In a separate vessel, mix sodium hydroxide and a sodium hypochlorite solution and cool to 0°C.
- Add the (R)-3-formamidetetrahydrofuran obtained in Step 1 to this cooled mixture.
- Stir the mixture and then heat to 65°C, maintaining the temperature while stirring.
- After the reaction is complete, cool the mixture to room temperature.
- Extract the product with dichloromethane.
- Dry the organic phase, concentrate it to obtain a yellow solid, and then recrystallize to yield pure (R)-3-aminotetrahydrofuran.  
[\[1\]](#)

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **(R)-3-Aminotetrahydrofuran**.



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Caption: Emergency response workflow for spills or exposure.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[5]



- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[8]

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[5]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Use personal protective equipment. Avoid breathing vapors, mist or gas. Ensure adequate ventilation.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Absorb with an inert material and place in an appropriate waste disposal container.

## Disposal Considerations

Dispose of **(R)-3-Aminotetrahydrofuran** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.[9][10]

Disclaimer: This document is intended as a guide and is not a substitute for a thorough risk assessment and compliance with all applicable safety regulations and institutional protocols. Always consult the most current Safety Data Sheet (SDS) for **(R)-3-Aminotetrahydrofuran** before use.

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